

Application Notes and Protocols for Phendimetrazine Tartrate in Rodent Studies

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Compound of Interest

Compound Name: Trimstat

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Introduction

Phendimetrazine tartrate is a sympathomimetic amine with anorectic effects, primarily used in the short-term management of obesity in humans. In preclinical research, it serves as a valuable tool for studying the mechanisms of appetite suppression, metabolic regulation, and the central nervous system pathways involved in feeding behavior. As a prodrug, phendimetrazine is metabolized to its active form, phenmetrazine, which acts as a norepinephrine and dopamine releasing agent.[1][2] These application notes provide a comprehensive overview of phendimetrazine tartrate dosage, administration, and experimental protocols for use in rodent models.

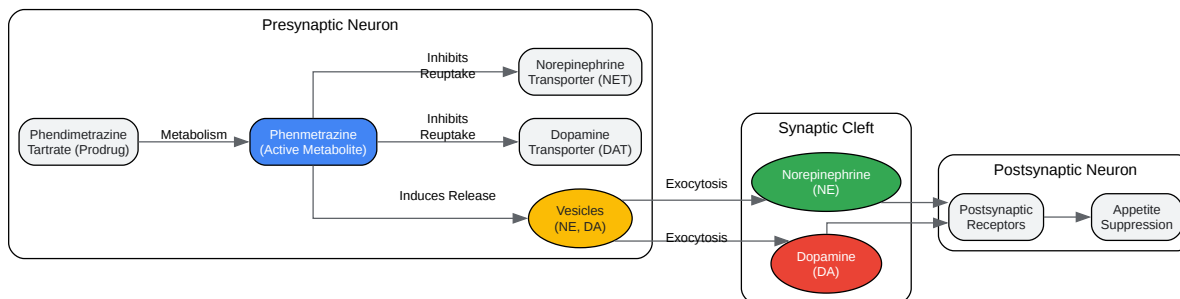
Physicochemical Properties

Phendimetrazine tartrate is a white, odorless, crystalline powder. It is freely soluble in water and sparingly soluble in warm alcohol.[3][4][5][6]

Mechanism of Action

Phendimetrazine tartrate exerts its pharmacological effects primarily through its active metabolite, phenmetrazine. Phenmetrazine stimulates the release of norepinephrine and dopamine from presynaptic nerve terminals in the central nervous system, particularly in the

hypothalamus.[1][2] This increase in catecholamine levels leads to a suppression of appetite and may also have other metabolic effects.[1][3][7][8]



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Phendimetrazine Tartrate Mechanism of Action.

Quantitative Data Summary

The following tables summarize reported dosages of phendimetrazine tartrate and its active metabolite, phenmetrazine, used in various rodent studies.

Phendimetrazine Tartrate Dosage in Rats

Study Type	Administration Route	Dosage Range (mg/kg)	Species	Notes
Behavioral (Cocaine Discrimination)	Intraperitoneal (IP)	1.0 - 10	Rat	Dose-dependent cocaine-like discriminative stimulus effects were observed. Peak effects at 10 min.

Phenmetrazine (Active Metabolite) Dosage in Rodents

Study Type	Administration Route	Dosage Range (mg/kg/day)	Species	Notes
Metabolic	Subcutaneous (SC) via osmotic minipump	25 - 50	Rat	Chronic (14-day) administration was used to study effects on brain glucose metabolism. [9]
Behavioral (Motor Activity)	Intravenous (IV)	5.6 (μmol/kg)	Rat	Minimal dose to increase motor activity.

Note: Limited data is available for phendimetrazine tartrate dosages in mice. Researchers should consider the data from rat studies and perform dose-ranging studies to determine the optimal dosage for their specific mouse model and experimental paradigm.

Toxicity Data

Acute toxicity data for phendimetrazine tartrate in rodents is not readily available in the reviewed literature. One source indicates an LD50 in adult monkeys of 15 to 20 mg/kg.[\[10\]](#) Given the lack of specific LD50 values for rodents, it is imperative that researchers conduct pilot studies to determine the appropriate and safe dosage range for their experiments.

Experimental Protocols

Preparation of Phendimetrazine Tartrate Solution for Injection

This protocol describes the preparation of a phendimetrazine tartrate solution for intraperitoneal or subcutaneous injection in rodents.

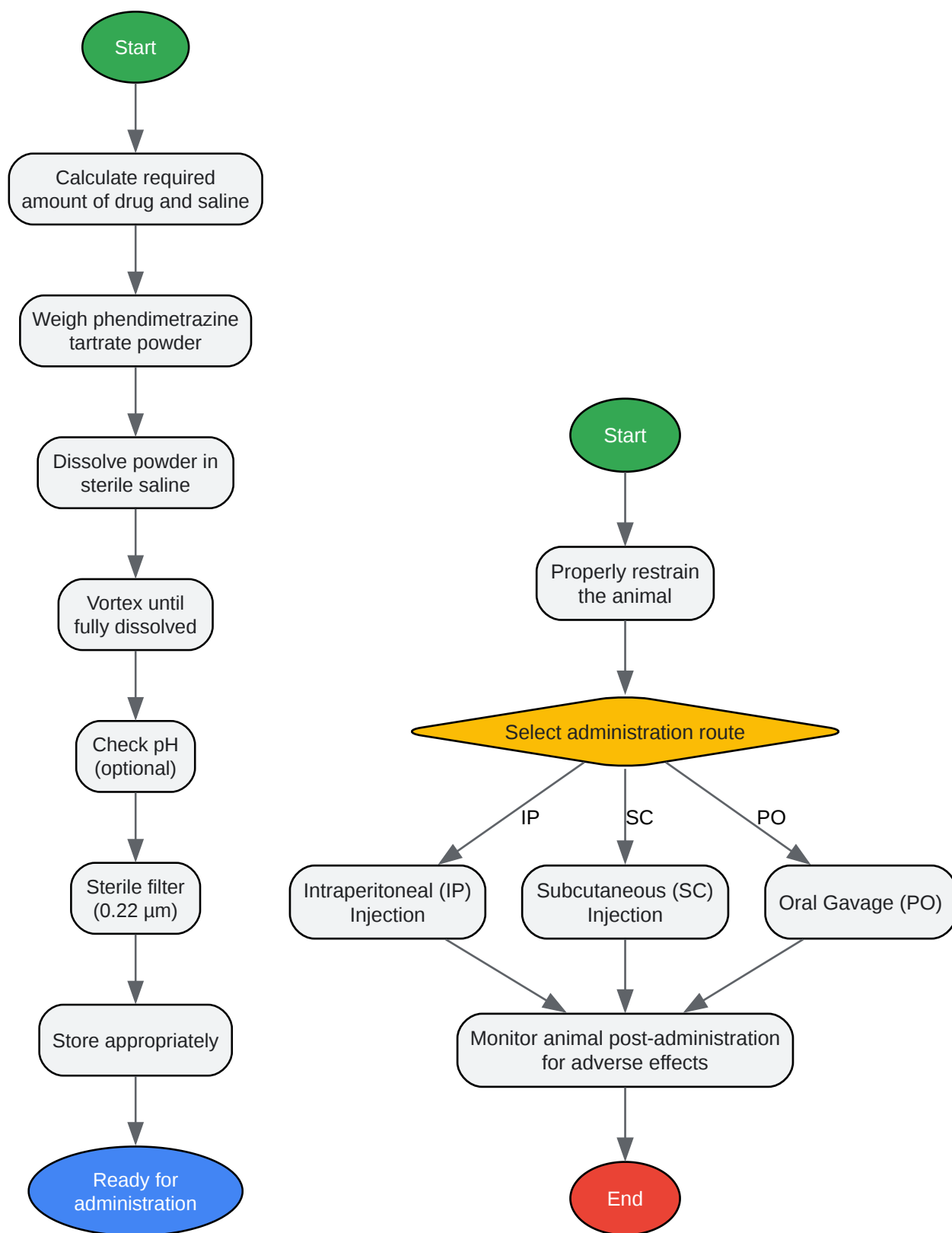
Materials:

- Phendimetrazine tartrate powder

- Sterile isotonic saline (0.9% NaCl)
- Sterile vials
- Syringes and needles (appropriate gauge for the animal)
- Vortex mixer
- pH meter (optional)
- 0.22 μm sterile filter

Procedure:

- Calculate the required amount: Determine the total volume of solution needed based on the number of animals, their weights, and the desired dose (mg/kg).
- Weigh the compound: Accurately weigh the required amount of phendimetrazine tartrate powder.
- Dissolve in sterile saline: Add the powder to a sterile vial containing the calculated volume of sterile isotonic saline. Phendimetrazine tartrate is freely soluble in water.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Mix thoroughly: Vortex the solution until the powder is completely dissolved.
- Check pH (optional): The pH of the final solution can be checked to ensure it is within a physiologically acceptable range (typically pH 6.5-7.5) for injection to minimize irritation. Adjust with sterile NaOH or HCl if necessary.
- Sterile filter: For intravenous or long-term studies, it is recommended to sterile filter the solution through a 0.22 μm filter into a new sterile vial to remove any potential microbial contamination.
- Storage: Store the prepared solution according to the manufacturer's recommendations, typically at room temperature or refrigerated, protected from light.[\[8\]](#)



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